

Application Note: Extraction of Prometryn from Soil Samples

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Compound of Interest

Compound Name: Prometryn

Cat. No.: B1678245

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Introduction

Prometryn is a selective s-triazine herbicide used to control annual grasses and broadleaf weeds in various crops like cotton, celery, and sunflowers.[1][2] Due to its moderate persistence and potential to contaminate soil and groundwater, robust and efficient analytical methods are required to monitor its presence in environmental samples.[3][4][5] Soil, being a complex matrix, presents a significant challenge for pesticide residue analysis, necessitating effective extraction and clean-up procedures to isolate the target analyte from interfering substances.[6][7][8]

This application note details two widely accepted and effective protocols for the extraction of **prometryn** from soil samples: a standard solvent extraction method adapted from regulatory guidelines and the versatile QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.[8][9] These protocols are designed for use by researchers in environmental science, agriculture, and analytical chemistry, providing a reliable basis for the accurate quantification of **prometryn** residues. The final analysis is typically performed using techniques such as High-Performance Liquid Chromatography (HPLC) coupled with UV or mass spectrometry detectors (LC-MS/MS), or Gas Chromatography-Mass Spectrometry (GC-MS).[9][10][11][12]

Methodology Overview

The extraction of **prometryn** from soil involves separating the analyte from the solid soil matrix into a liquid solvent phase. This is followed by a clean-up step to remove co-extracted matrix components that could interfere with the final analysis.

- **Method 1: Acetonitrile-Water Solvent Extraction:** This classic method utilizes a mixture of acetonitrile and water to efficiently extract **prometryn**. It is a robust procedure suitable for various soil types.[\[9\]](#)
- **Method 2: QuEChERS:** This streamlined approach combines extraction and cleanup into a simple, two-step process. It is known for its speed, high sample throughput, and reduced solvent consumption, making it a green and efficient alternative.[\[6\]](#)[\[8\]](#)

Quantitative Data Summary

The following tables summarize typical parameters, recovery rates, and detection limits reported for **prometryn** extraction from soil using various methods.

Table 1: Comparison of Extraction Method Parameters

Parameter	Solvent Extraction (ACN/H ₂ O) [9]	QuEChERS [6]	Cloud-Point Extraction [10]
Soil Sample Size	10.0 g	3-10 g	Not specified
Extraction Solvent	20 mL Acetonitrile:Water (80:20, v/v)	10 mL Acetonitrile	0.5% Triton X-114 (w/v)
Extraction Time	1 hour (orbital shaker)	5 min (vortex/shake)	30 min (heat-assisted)
Primary Cleanup	Centrifugation	Salting out (e.g., MgSO ₄ , NaCl)	Phase separation
Secondary Cleanup	None specified (direct analysis)	Dispersive SPE (dSPE)	Not applicable

Table 2: Performance Data for **Prometryn** Analysis in Soil

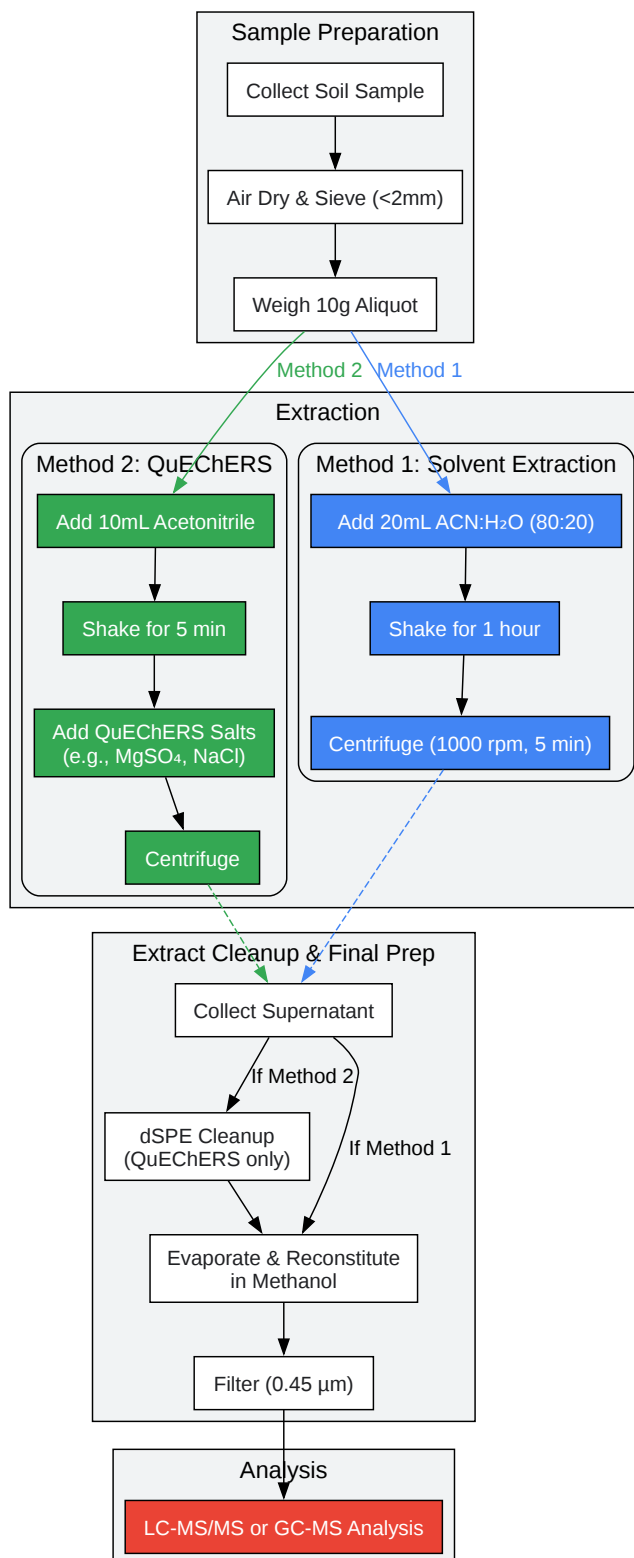
Method	Analytical Technique	Average Recovery (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Solvent Extraction	LC/MS/MS	Not specified	10 µg/kg	Not specified	[9]
Cloud-Point Extraction	HPLC-UV	85.48% - 93.67%	4.0 µg/kg	13.0 µg/kg	[10]
QuEChERS	UHPLC-MS/MS	73% - 108%	Not specified	0.5 µg/kg	[12]
Solid-Phase Extraction	GC/MS	95.3% - 115.7%	0.06 µg/mL*	Not specified	[11]

*Note: LOD for SPE-GC/MS was reported for a soil-water system extract, not directly in µg/kg of soil.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for both the Solvent Extraction and QuEChERS methods for **prometryn** analysis in soil.

Workflow for Prometryn Extraction from Soil

[Click to download full resolution via product page](#)Caption: General workflow for **prometryn** extraction from soil samples.

Experimental Protocols

Protocol 1: Acetonitrile-Water Solvent Extraction

This protocol is adapted from the EPA Environmental Chemistry Method for **prometryn**.^[9]

1. Materials and Reagents

- Acetonitrile (ACN), HPLC grade
- Deionized Water (H₂O)
- Methanol, HPLC grade
- **Prometryn** analytical standard
- 50 mL centrifuge tubes
- Orbital shaker
- Centrifuge
- Nitrogen evaporator
- Syringe filters (0.45 µm)
- Autosampler vials

2. Sample Preparation

- Air-dry the soil sample at room temperature until friable.
- Remove any large debris (stones, roots) and sieve the soil through a 2 mm mesh screen. Homogenize the sieved sample thoroughly.
- Weigh 10.0 ± 0.1 g of the homogenized soil into a 50 mL centrifuge tube.

3. Extraction

- Prepare the extraction solvent by mixing acetonitrile and deionized water in an 80:20 (v/v) ratio.
- To the 10.0 g soil sample in the centrifuge tube, add 20.0 mL of the 80:20 acetonitrile-water solution.
- Cap the tube securely and place it horizontally on an orbital shaker. Shake for 1 hour at approximately 240 rpm.[9]
- After shaking, centrifuge the tube for 5-10 minutes at 1000-3000 rpm to pellet the soil particles and obtain a clear supernatant.[9]

4. Final Preparation and Analysis

- Carefully transfer the supernatant to a clean tube.
- Reduce the volume of the extract under a gentle stream of nitrogen.
- Adjust the final volume to 1.0 mL with methanol.[9]
- Filter the final extract through a 0.45 µm syringe filter into an autosampler vial.
- Analyze the sample using a calibrated LC-MS/MS or other suitable instrument.

Protocol 2: QuEChERS Extraction and Cleanup

This protocol is a generalized QuEChERS method effective for multi-residue analysis, including **prometryn**. [6][8][12]

1. Materials and Reagents

- Acetonitrile (ACN), HPLC grade
- QuEChERS extraction salts (e.g., 4 g anhydrous magnesium sulfate (MgSO_4), 1 g sodium chloride (NaCl)).
- QuEChERS dispersive SPE (dSPE) cleanup tubes (e.g., containing 150 mg anhydrous MgSO_4 and 25 mg Primary Secondary Amine (PSA)).

- 50 mL and 2 mL centrifuge tubes.
- High-speed centrifuge.
- Vortex mixer.

2. Sample Preparation

- Prepare the soil sample as described in Protocol 1, Section 2.
- Weigh 10.0 ± 0.1 g of the homogenized soil into a 50 mL centrifuge tube. Note: If soil is dry, add 7 mL of water and allow to hydrate for 30 minutes before proceeding.[\[6\]](#)

3. Extraction and Partitioning

- Add 10 mL of acetonitrile to the centrifuge tube containing the soil.
- Cap the tube and shake or vortex vigorously for 5 minutes to ensure thorough extraction.[\[6\]](#)
- Add the QuEChERS extraction salts (e.g., MgSO_4 and NaCl) to the tube.
- Immediately cap and shake vigorously for 1 minute to prevent the agglomeration of salts. This step partitions the aqueous and organic layers and drives the **prometryn** into the acetonitrile layer.
- Centrifuge the tube at ≥ 5000 rcf for 5 minutes.

4. Dispersive SPE (dSPE) Cleanup

- Transfer 1 mL of the upper acetonitrile supernatant to a 2 mL dSPE cleanup tube.
- Vortex the dSPE tube for 30-60 seconds to allow the sorbents to interact with the extract and remove matrix interferences.
- Centrifuge the dSPE tube at high speed (e.g., ≥ 5000 rcf) for 2 minutes.
- Carefully transfer the cleaned supernatant into an autosampler vial for analysis by LC-MS/MS or GC-MS.

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